

How to prepare D-erythro-MAPP stock solution for research

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Compound of Interest

Compound Name: *D-erythro-MAPP*

Cat. No.: B1670232

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Application Notes and Protocols for D-erythro-MAPP

For Researchers, Scientists, and Drug Development Professionals

Introduction

D-erythro-MAPP (N-[(1S,2R)-1-hydroxy-1-phenylpropan-2-yl]tetradecanamide) is a synthetic analog of ceramide that functions as a potent and specific inhibitor of alkaline ceramidase.^{[1][2]} This inhibition leads to an elevation of endogenous ceramide levels, which can induce growth suppression and cell cycle arrest in various cell lines.^{[1][2]} Its selectivity for alkaline ceramidase over acid ceramidase makes it a valuable tool for studying the specific roles of these enzymes in sphingolipid metabolism and signaling.^[3] These application notes provide detailed protocols for the preparation of **D-erythro-MAPP** stock solutions for research purposes.

Data Presentation

A summary of the key quantitative data for **D-erythro-MAPP** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	361.6 g/mol	
Molecular Formula	C ₂₃ H ₃₉ NO ₂	
Purity	>98%	
Appearance	White to off-white crystalline solid	
Solubility in DMSO	≥ 20 mg/mL (55.32 mM); Soluble up to 50 mM	
Solubility in Ethanol	≥ 20 mg/mL (55.32 mM); Soluble up to 50 mM	
IC ₅₀ (Alkaline Ceramidase)	1-5 μM	
IC ₅₀ (Acid Ceramidase)	>500 μM	
Storage of Solid	-20°C for up to 3 years	
Storage of Stock Solution	-20°C for up to 1 month; -80°C for up to 6 months	

Experimental Protocols

Objective: To prepare a concentrated stock solution of **D-erythro-MAPP** for use in in vitro cell-based assays.

Materials:

- **D-erythro-MAPP** powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Ethanol (200 proof), molecular biology grade
- Sterile microcentrifuge tubes or cryovials
- Calibrated micropipettes and sterile tips

- Vortex mixer
- Analytical balance

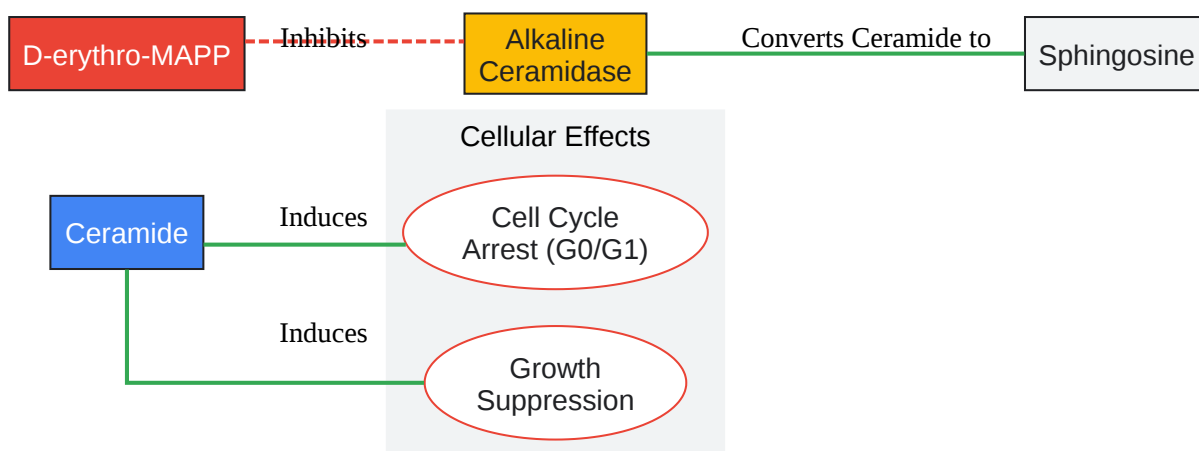
Protocol for Preparing a 10 mM **D-erythro-MAPP** Stock Solution in DMSO:

- Pre-weighing Preparation: Before opening, bring the vial of **D-erythro-MAPP** powder to room temperature to prevent condensation of moisture on the compound.
- Weighing the Compound: Tare a sterile microcentrifuge tube on an analytical balance. Carefully weigh out the desired amount of **D-erythro-MAPP**. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.616 mg of **D-erythro-MAPP**.
 - Calculation: $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 361.6 \text{ g/mol} \times 1000 \text{ mg/g} = 3.616 \text{ mg}$
- Solvent Addition: Add the appropriate volume of DMSO to the microcentrifuge tube containing the weighed **D-erythro-MAPP**. To prepare a 10 mM stock solution with 3.616 mg of the compound, add 1 mL of DMSO.
- Dissolution: Tightly cap the tube and vortex thoroughly until the compound is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 20-50 µL) in sterile cryovials or microcentrifuge tubes.
- Storage: Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 6 months). When stored as a powder at -20°C, **D-erythro-MAPP** is stable for at least 3 years.

Note on Solvent Choice: **D-erythro-MAPP** is also soluble in ethanol. The choice of solvent will depend on the experimental system and the tolerance of the cells to either DMSO or ethanol. Always include a vehicle control (the solvent used to dissolve the compound) in your experiments at the same final concentration as the treated samples.

Mandatory Visualizations

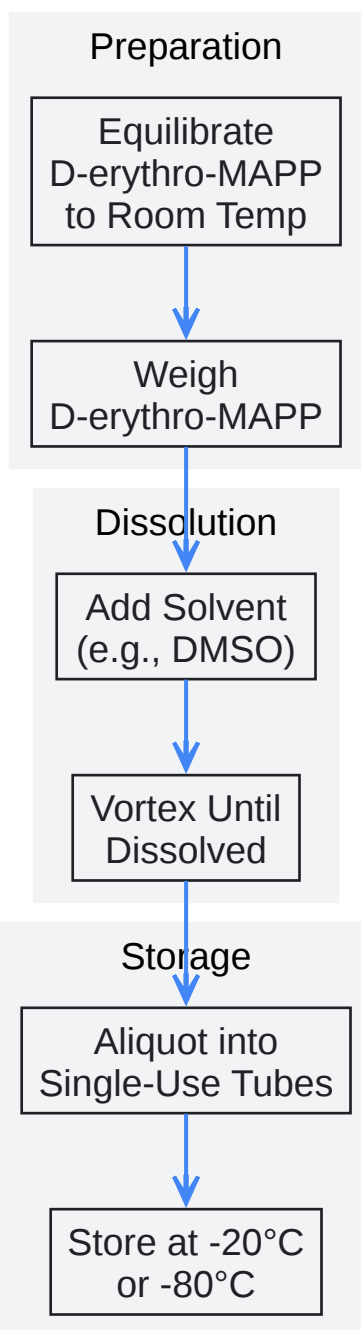
Signaling Pathway of D-erythro-MAPP Action



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Caption: **D-erythro-MAPP** inhibits alkaline ceramidase, increasing ceramide levels.

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **D-erythro-MAPP** stock solution.

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References

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